

# An In-depth Technical Guide to the Physicochemical Properties of Sodium Perbromate

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## Compound of Interest

Compound Name: Sodium perbromate

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## Abstract

**Sodium perbromate** ( $\text{NaBrO}_4$ ) is an inorganic salt composed of a sodium cation ( $\text{Na}^+$ ) and a perbromate anion ( $\text{BrO}_4^-$ ). As a compound featuring bromine in its highest oxidation state (+7), it is a powerful oxidizing agent, though it exhibits significant kinetic stability. The synthesis of the perbromate ion was a notable challenge in inorganic chemistry, achieved long after its perchlorate and periodate analogs. This document provides a comprehensive overview of the physicochemical properties of **sodium perbromate**, detailed experimental protocols for its synthesis and characterization, and visual representations of its chemical behavior.

## Core Physicochemical Properties

**Sodium perbromate** is a white, crystalline solid at room temperature.<sup>[1]</sup> It typically crystallizes as a monohydrate ( $\text{NaBrO}_4 \cdot \text{H}_2\text{O}$ ), which is monoclinic.<sup>[2][3]</sup> The anhydrous form possesses an orthorhombic crystal structure.<sup>[4]</sup> Despite its strong thermodynamic oxidizing potential, it is remarkably stable in dilute solutions under standard conditions.<sup>[2]</sup>

## Quantitative Data Summary

The key quantitative physicochemical properties of **sodium perbromate** are summarized in the tables below for easy reference and comparison.



Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	NaBrO <sub>4</sub>	[1][5][6]
Molecular Weight	166.89 g/mol	[2][5][6][7]
Appearance	White crystalline solid	[1]
Density	2.57 g/cm <sup>3</sup>	[3][4][6]
Melting Point	266 °C (539 K) with decomposition	[4][6]
Crystal System	Anhydrous: OrthorhombicMonohydrate: Monoclinic	[3][4]

Table 2: Solubility Data

Solvent	Temperature	Solubility	Source(s)
Water	20 °C (293 K)	~30 g / 100 mL	[4]
Water	80 °C (353 K)	75 g / 100 mL	[4]
Acetone	Room Temp.	Soluble	[8]

Table 3: Thermodynamic Properties



Property	Value	Source(s)
Standard Enthalpy of Formation ( $\Delta H^\circ_f$ )	-185 kJ/mol	[4]
Standard Gibbs Free Energy of Formation ( $\Delta G^\circ_f$ )	-120 kJ/mol	[4]
Standard Molar Entropy ( $S^\circ$ )	150 J/mol·K	[4]
Molar Heat Capacity ( $C_p$ )	120 J/mol·K	[4]

Table 4: Structural and Bonding Parameters (Perbromate Ion,  $\text{BrO}_4^-$ )

Parameter	Value	Source(s)
Molecular Geometry	Tetrahedral	[2][3]
Br-O Bond Length	~1.601 Å	[2][3]
O-Br-O Bond Angle	~109.5°	[3]
Br-O Bond Dissociation Energy	~220 kJ/mol	[4]

## Chemical Properties and Reactivity

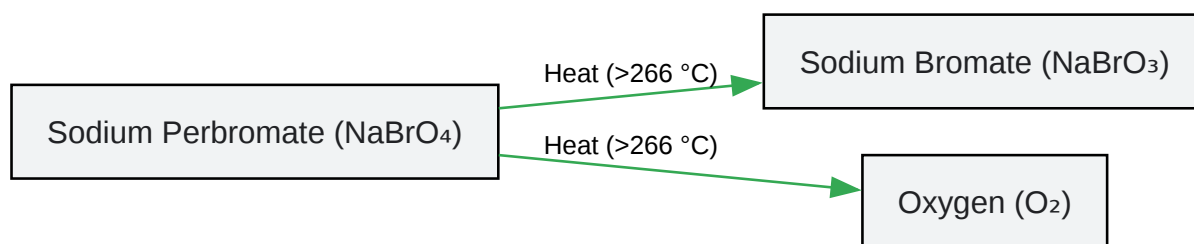
### Oxidizing Potential

**Sodium perbromate** is a potent oxidizing agent, characterized by a high standard reduction potential for the  $\text{BrO}_4^-/\text{BrO}_3^-$  couple at +1.853 V.[2] This makes it thermodynamically more powerful than both perchlorate and periodate.[2] However, it is kinetically inert in many situations, allowing for controlled oxidation reactions.[2] Its oxidizing strength is pH-dependent, being more potent in acidic conditions.[2]

### Thermal Decomposition

Upon heating, **sodium perbromate** undergoes decomposition. The anhydrous form melts with decomposition at 266 °C, while other sources indicate decomposition occurs above 381°C, yielding sodium bromate ( $\text{NaBrO}_3$ ) and oxygen gas ( $\text{O}_2$ ).[2][4][6][9] The purity of the sample can significantly influence the decomposition temperature.[2]





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*Thermal decomposition of **sodium perbromate**.*

## Substitution Reactions

In aqueous solutions, **sodium perbromate** can participate in ion-exchange reactions. A notable example is its reaction with silver nitrate ( $\text{AgNO}_3$ ), which results in the precipitation of the sparingly soluble silver perbromate ( $\text{AgBrO}_4$ ), driving the reaction to completion.<sup>[2]</sup>

*Precipitation of silver perbromate via substitution.*

## Experimental Protocols

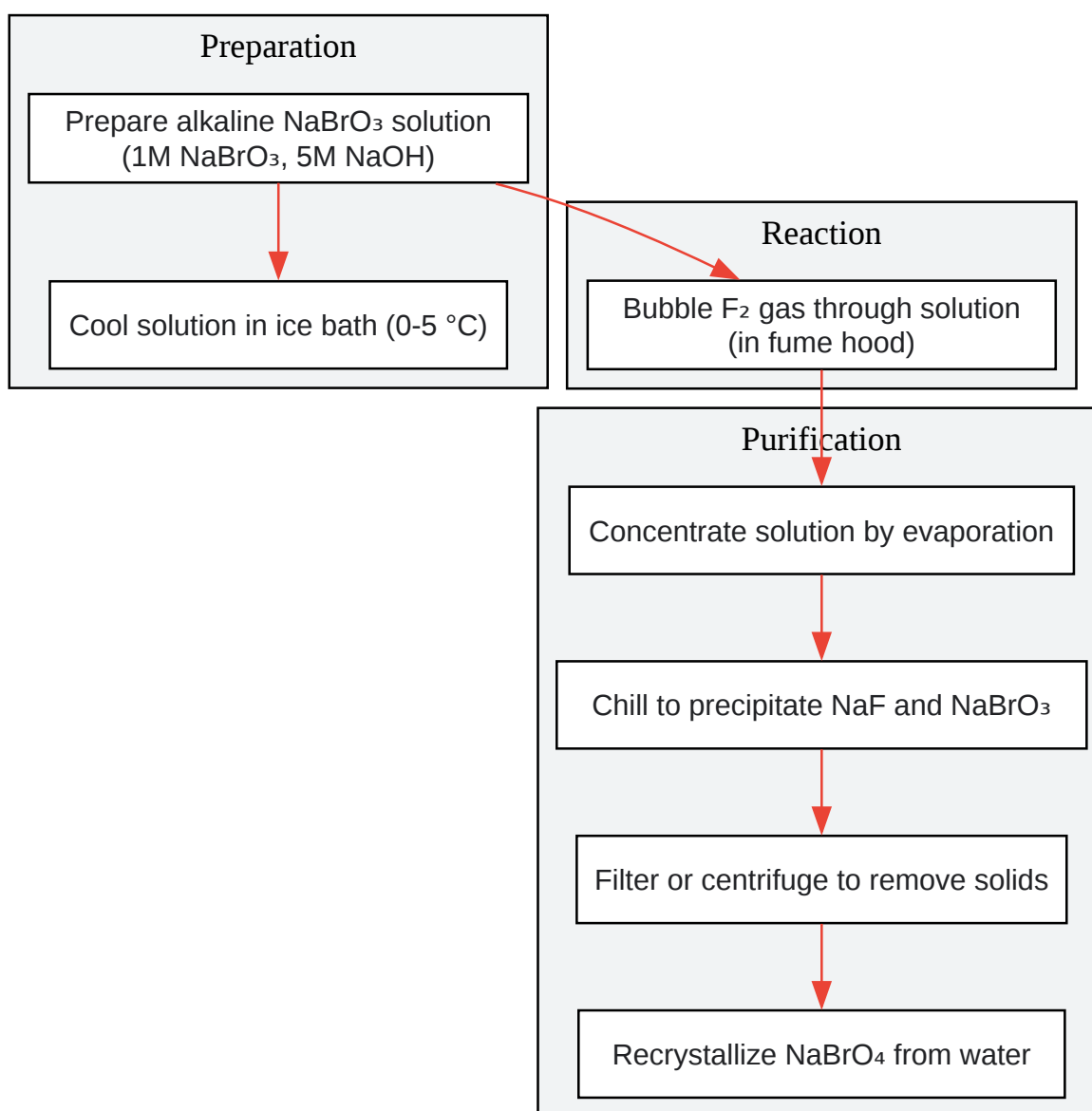
### Synthesis via Fluorine Oxidation of Sodium Bromate

This remains the primary laboratory method for producing significant quantities of **sodium perbromate**.<sup>[4]</sup>

- Reaction:  $\text{NaBrO}_3 + \text{F}_2 + 2 \text{NaOH} \rightarrow \text{NaBrO}_4 + 2 \text{NaF} + \text{H}_2\text{O}$ <sup>[2][6]</sup>
- Methodology:
  - Prepare a concentrated aqueous solution of sodium bromate ( $\text{NaBrO}_3$ ) and sodium hydroxide ( $\text{NaOH}$ ), typically around 1 M and 5 M, respectively.<sup>[10]</sup> The presence of solid sodium bromate can improve yields.<sup>[10]</sup>
  - Cool the alkaline bromate solution in an ice bath (0-5 °C).<sup>[4]</sup> The reaction vessel should be made of a fluorine-resistant material like Teflon.
  - Bubble fluorine gas ( $\text{F}_2$ ) slowly through the chilled solution. This must be performed in a well-ventilated fume hood due to the high toxicity of fluorine and the potential for small explosions in the vapor phase.<sup>[10]</sup>



- Continue the fluorine addition until the solution becomes acidic.
- The resulting solution, containing ~0.2 M perbromate, is then concentrated by evaporation.  
[10]
- Upon chilling the concentrated solution, sodium fluoride and unreacted sodium bromate precipitate and can be removed by filtration or centrifugation.[10]
- Further purification of the **sodium perbromate** can be achieved by recrystallization from water. The typical yield is 60-75%.[4]





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Workflow for the synthesis of **sodium perbromate**.

## Characterization Techniques

- Ion Chromatography: An essential technique to quantify the purity of the synthesized **sodium perbromate** and to detect and quantify anionic impurities, most notably residual bromate ( $\text{BrO}_3^-$ ).<sup>[2]</sup>
- Thermogravimetric Analysis (TGA): Used to determine the thermal stability and decomposition profile of  $\text{NaBrO}_4$ . The analysis involves heating a sample at a controlled rate and measuring the change in mass as it decomposes, confirming the decomposition temperature and products.<sup>[2]</sup>
- Raman Spectroscopy: This technique is used to confirm the identity and structure of the perbromate ion. The tetrahedral  $\text{BrO}_4^-$  ion exhibits characteristic vibrational modes, which can be detected to verify the synthesis product.<sup>[2]</sup>
- X-ray Crystallography: Single-crystal X-ray diffraction is the definitive method for determining the precise three-dimensional atomic structure, including bond lengths (e.g., Br-O at 1.601 Å) and angles (O-Br-O at 109.5°), and confirming the crystal system (monoclinic for the monohydrate).<sup>[3]</sup>

## Safety and Handling

**Sodium perbromate** is a strong oxidizer. It must be handled with care, using appropriate personal protective equipment (PPE), including chemical-resistant gloves and safety goggles.<sup>[2]</sup> It should be stored in a cool, dry place away from organic materials, reducing agents, and combustible substances to prevent potentially explosive reactions.<sup>[2]</sup>

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